

# Safeguarding Your Research: A Comprehensive Guide to Handling Cyanoguanidine-15N4

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## Compound of Interest

Compound Name: Cyanoguanidine-15N4

Cat. No.: B562668

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For researchers, scientists, and drug development professionals, ensuring a safe and efficient laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **Cyanoguanidine-15N4**, a stable isotopically labeled compound. Adherence to these procedures will minimize risk and ensure the integrity of your research.

## Immediate Safety and Handling Protocols

**Cyanoguanidine-15N4**, while not classified as a hazardous substance, requires careful handling to maintain a safe laboratory environment and prevent contamination.<sup>[1]</sup> The primary hazards are associated with inhalation of dust and direct contact with skin and eyes.<sup>[2][3]</sup>

**Personal Protective Equipment (PPE):** The following PPE is mandatory when handling **Cyanoguanidine-15N4**:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[3][4]</sup>
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure. Nitrile gloves are recommended. A lab coat or gown should be worn to protect personal clothing.
- **Respiratory Protection:** In situations where dust may be generated, a NIOSH-approved respirator is required. Ensure adequate ventilation, such as working within a chemical fume

hood, to minimize the potential for inhalation.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Cyanoguanidine-15N4** is crucial for both safety and experimental accuracy.

- **Preparation:** Before handling, ensure the work area, typically a chemical fume hood, is clean and uncluttered. Assemble all necessary equipment and reagents.
- **Weighing and Transfer:** To minimize dust generation, handle the solid compound with care. Use a spatula for transfers. If possible, weigh the compound in a fume hood or a ventilated balance enclosure.
- **In Case of a Spill:** Should a spill occur, sweep up the solid material and place it into a suitable, sealed container for disposal. Avoid generating dust. The spill area should then be cleaned with soap and water.
- **Personal Hygiene:** After handling, wash hands thoroughly with soap and water. Remove and launder any contaminated clothing before reuse.

## Disposal Plan: Managing Cyanoguanidine-15N4 Waste

As **Cyanoguanidine-15N4** contains a stable isotope (Nitrogen-15), no special precautions for radioactivity are necessary. The disposal procedures are the same as for unlabeled cyanoguanidine.

- **Waste Segregation:** All waste containing **Cyanoguanidine-15N4**, including contaminated consumables (e.g., weigh boats, gloves, paper towels), should be collected in a designated, clearly labeled hazardous waste container. Do not mix with other waste streams.
- **Containerization:** Use a chemically compatible, sealable container for waste accumulation. Ensure the container is kept closed except when adding waste.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**Cyanoguanidine-15N4**".

- Disposal Request: Once the container is full, or if it has been in storage for an extended period, arrange for disposal through your institution's Environmental Health and Safety (EHS) office. Follow all local, state, and federal regulations for chemical waste disposal.

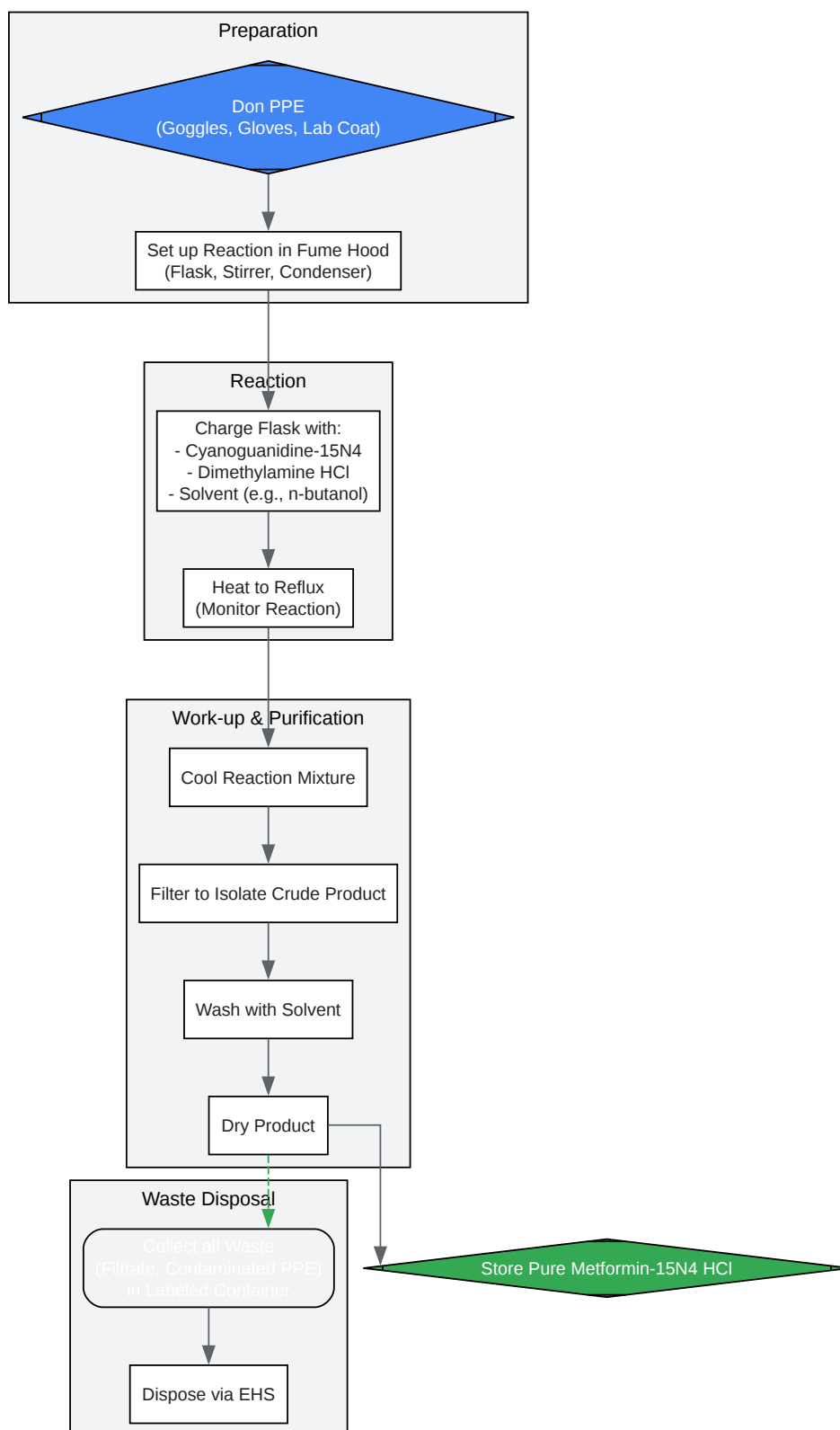
## Quantitative Data Summary

The following table summarizes key quantitative data for Cyanoguanidine.

Property	Value	Reference
Molecular Weight	84.08 g/mol	
Melting Point	208 - 211 °C (406.4 - 411.8 °F)	
Solubility in Water	32 g/L at 20 °C	
Oral LD50 (Rat)	>7,000 mg/kg	

## Experimental Workflow: Synthesis of Metformin Hydrochloride

Cyanoguanidine is a key starting material in the synthesis of the widely used anti-diabetic drug, metformin. The following diagram illustrates a typical laboratory-scale synthesis.



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*Fig. 1: Workflow for the synthesis of Metformin-15N4 HCl.*

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